

ABTL-0812 solubility and stability in DMSO

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Compound of Interest

Compound Name: ABTL-0812

Cat. No.: B1662738

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ABTL-0812 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **ABTL-0812** in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of **ABTL-0812** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ABTL-0812** for in vitro experiments?

A1: The recommended solvent for dissolving **ABTL-0812** for in vitro studies is Dimethyl Sulfoxide (DMSO).^{[1][2]} For cell viability assays, it is crucial to ensure the final concentration of DMSO in the culture medium is less than 0.2% to avoid solvent-induced cytotoxicity.^{[1][2]}

Q2: What is the maximum concentration at which **ABTL-0812** can be dissolved in DMSO?

A2: **ABTL-0812** can be prepared in a clear DMSO stock solution at concentrations as high as 100 mg/mL.^[3] Another commonly used stock concentration is 50 mg/mL in DMSO.^[3]

Q3: How should I store **ABTL-0812** stock solutions in DMSO?

A3: **ABTL-0812** stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles.^{[3][4]} For long-term storage, it is recommended to store the aliquots at -80°C, where they are stable for up to one year.^[3] For short-term storage, aliquots can be kept at -20°C for up to one month.^{[3][4]}

Q4: Can I store **ABTL-0812** in DMSO at room temperature?

A4: It is not recommended to store **ABTL-0812** solutions at room temperature for extended periods. While most compounds are stable at room temperature for short durations, for optimal efficacy and to prevent degradation, storage at -20°C or -80°C is advised.[\[4\]](#)

Q5: My **ABTL-0812** solution in DMSO appears cloudy or has precipitated. What should I do?

A5: If your **ABTL-0812** solution appears cloudy or has precipitated, it may be due to the compound coming out of solution, which can happen with changes in temperature or concentration. Gently warm the solution and vortex or sonicate until the compound is fully dissolved. To avoid precipitation when diluting the stock solution for your experiment, it is recommended to perform a stepwise dilution.[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation During Dilution	Rapid change in solvent polarity or concentration.	Perform a stepwise dilution of the DMSO stock solution into your aqueous-based culture medium. Ensure vigorous mixing after each step.
Inconsistent Experimental Results	Degradation of ABTL-0812 due to improper storage.	Ensure stock solutions are aliquoted and stored at the recommended temperatures (-20°C for short-term, -80°C for long-term).[3] Avoid repeated freeze-thaw cycles.[3][4]
High concentration of DMSO in the final working solution affecting cells.	The final concentration of DMSO in cell-based assays should be kept low, ideally below 0.5%, and a vehicle control (medium with the same DMSO concentration) should always be included.[4] Some studies have used final DMSO concentrations of less than 0.2%.[1][2]	
Difficulty Dissolving the Compound	Insufficient mixing or sonication.	Ensure the vial is tightly sealed and vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can also aid in solubilization.

Quantitative Data Summary

Parameter	Value	Solvent	Reference
Stock Solution Concentration	50 mg/mL	DMSO	[3]
Stock Solution Concentration	100 mg/mL	DMSO	[3]
Long-Term Storage Stability	1 year at -80°C	In solvent	[3]
Short-Term Storage Stability	1 month at -20°C	In solvent	[3]
Recommended Final DMSO Concentration for in vitro assays	< 0.2%	Cell Culture Medium	[1][2]

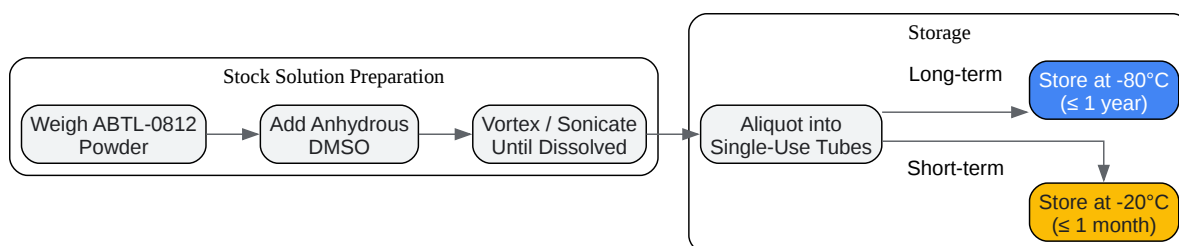
Experimental Protocols

Protocol 1: Preparation of a 100 mM **ABTL-0812** Stock Solution in DMSO

- Materials:
 - ABTL-0812** powder (Molecular Weight: 296.44 g/mol) [3]
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 - Calculate the required amount of **ABTL-0812** and DMSO. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 29.64 mg of **ABTL-0812**.
 - Aseptically add the weighed **ABTL-0812** powder to a sterile vial.

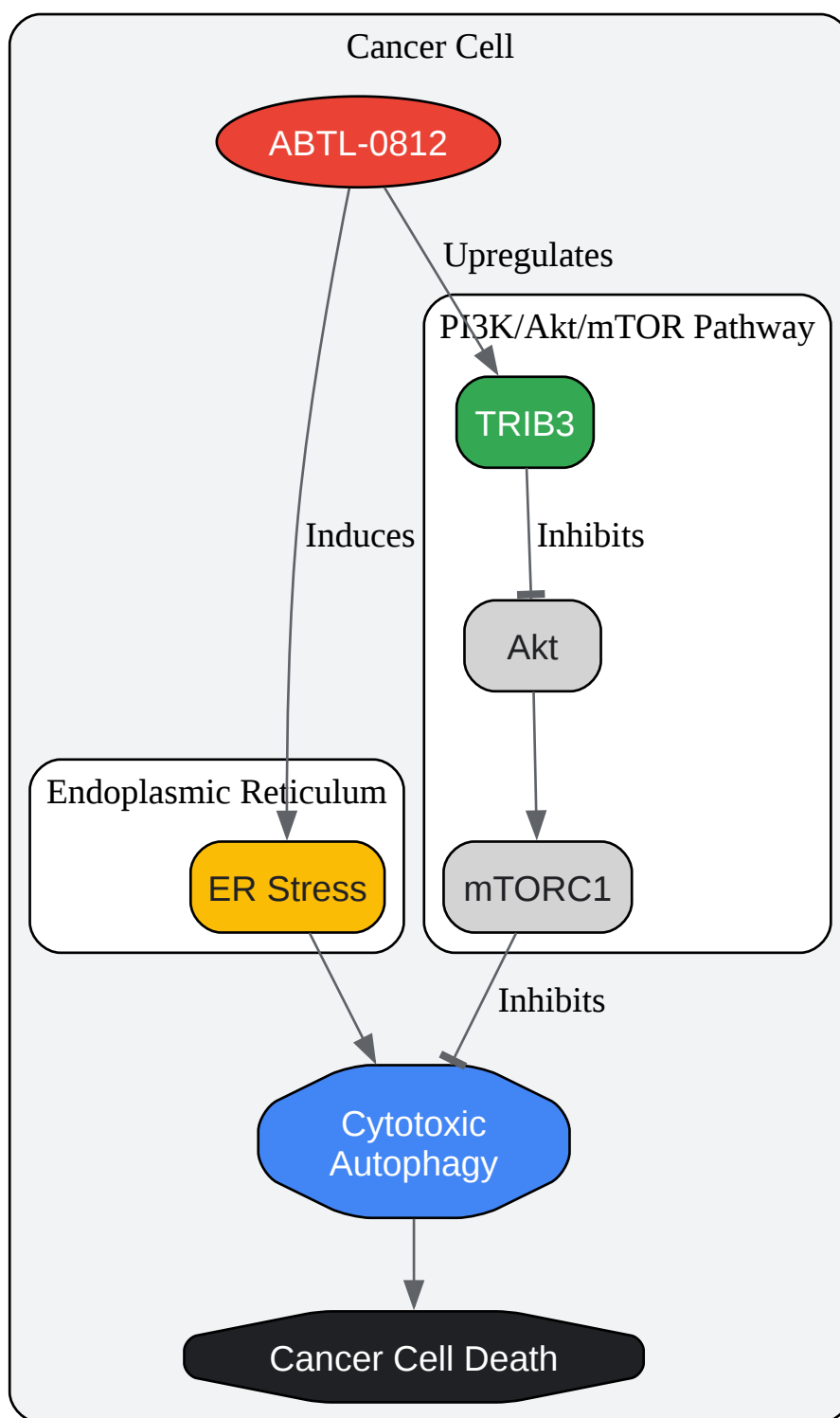
3. Add the calculated volume of anhydrous DMSO to the vial.
4. Vortex the solution vigorously until the **ABTL-0812** is completely dissolved. If necessary, briefly sonicate the vial to aid dissolution.
5. Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
6. Label the aliquots clearly with the compound name, concentration, and date of preparation.
7. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[3]

Visualizations



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Caption: Workflow for preparing and storing **ABTL-0812** in DMSO.



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Caption: Simplified signaling pathway of **ABTL-0812**.

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